

# Personal protective equipment for handling MK-4074

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MK-4074

Cat. No.: B10800864

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## Essential Safety and Handling Guide for MK-4074

For Researchers, Scientists, and Drug Development Professionals: Your trusted source for laboratory safety and chemical handling information.

This guide provides immediate, essential safety and logistical information for the proper handling of **MK-4074**, a potent and liver-specific inhibitor of acetyl-CoA carboxylase (ACC). Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

## Summary of Key Safety Information

While **MK-4074** is not classified as a hazardous substance or mixture according to available Safety Data Sheets (SDS), it is imperative to handle it with the care required for all research chemicals.<sup>[1]</sup> The following table summarizes its key properties.

Property	Value	Reference
Chemical Name	MK-4074	[2][3]
CAS Number	1039758-22-9	[1][3]
Molecular Formula	C <sub>33</sub> H <sub>31</sub> N <sub>3</sub> O <sub>6</sub>	
Molecular Weight	565.62 g/mol	
GHS Classification	Not a hazardous substance or mixture	
Storage (Solid)	-20°C	
Storage (In solvent)	-80°C (stable for up to 2 years)	

## Personal Protective Equipment (PPE)

Even in the absence of a formal hazard classification, a cautious approach to handling **MK-4074** is recommended. The following PPE should be worn at all times when handling the compound:

- Eye Protection: Chemical safety goggles or glasses with side shields.
- Hand Protection: Nitrile or latex gloves.
- Body Protection: A standard laboratory coat.

## Operational Plans: Handling and Storage

Proper handling and storage are crucial to maintain the stability and efficacy of **MK-4074**.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the solid compound in a tightly sealed container at -20°C.
- For solutions, aliquot into single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.

### Preparation of Solutions:

- Recommended Solvents: DMSO, PEG300, Tween-80, and saline are commonly used for in vivo studies.
- Procedure:
  - Prepare a stock solution in DMSO.
  - For in vivo administration, the DMSO stock can be further diluted in a vehicle such as a mixture of PEG300, Tween-80, and saline.
  - If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.

## Emergency Procedures: Spill and Disposal Plans

### Spill Response:

In the event of a spill, follow these steps:

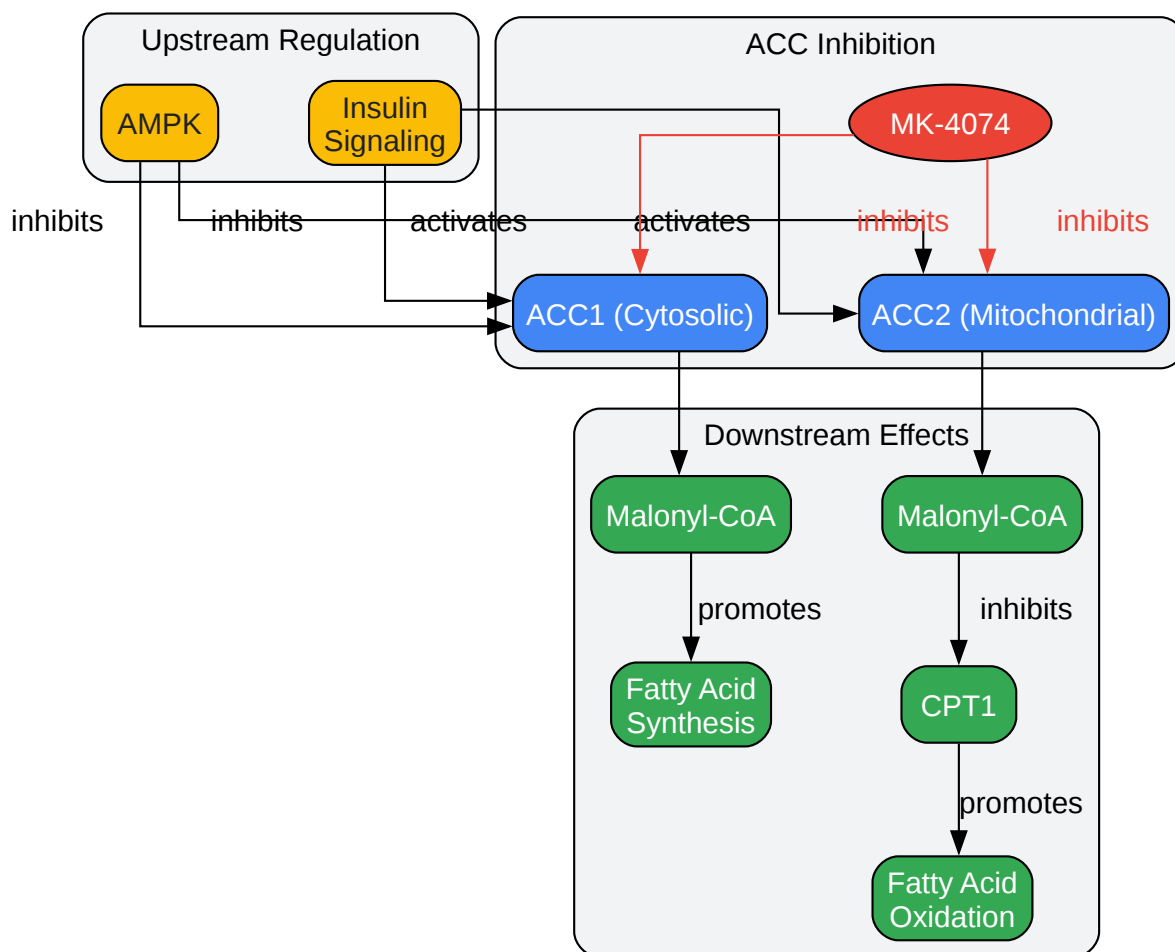
- Evacuate: Ensure the immediate area of the spill is clear of all personnel.
- Ventilate: Increase ventilation in the area, if possible and safe to do so.
- Contain: For a powdered spill, carefully cover with a damp paper towel to avoid generating dust. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand, or earth).
- Clean: Wearing appropriate PPE, gently sweep or wipe up the contained material. Place the waste into a sealed container.
- Decontaminate: Clean the spill area with a suitable detergent and water.
- Dispose: Dispose of the sealed container and any contaminated cleaning materials as chemical waste in accordance with local regulations.

### Waste Disposal:

- All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, should be disposed of as chemical waste.
- Follow all federal, state, and local regulations for chemical waste disposal.

## Mechanism of Action: Signaling Pathway

**MK-4074** is a potent inhibitor of both isoforms of acetyl-CoA carboxylase, ACC1 and ACC2. ACC1 is a cytosolic enzyme that catalyzes the rate-limiting step in de novo fatty acid synthesis. ACC2 is located on the outer mitochondrial membrane and its product, malonyl-CoA, regulates fatty acid  $\beta$ -oxidation.

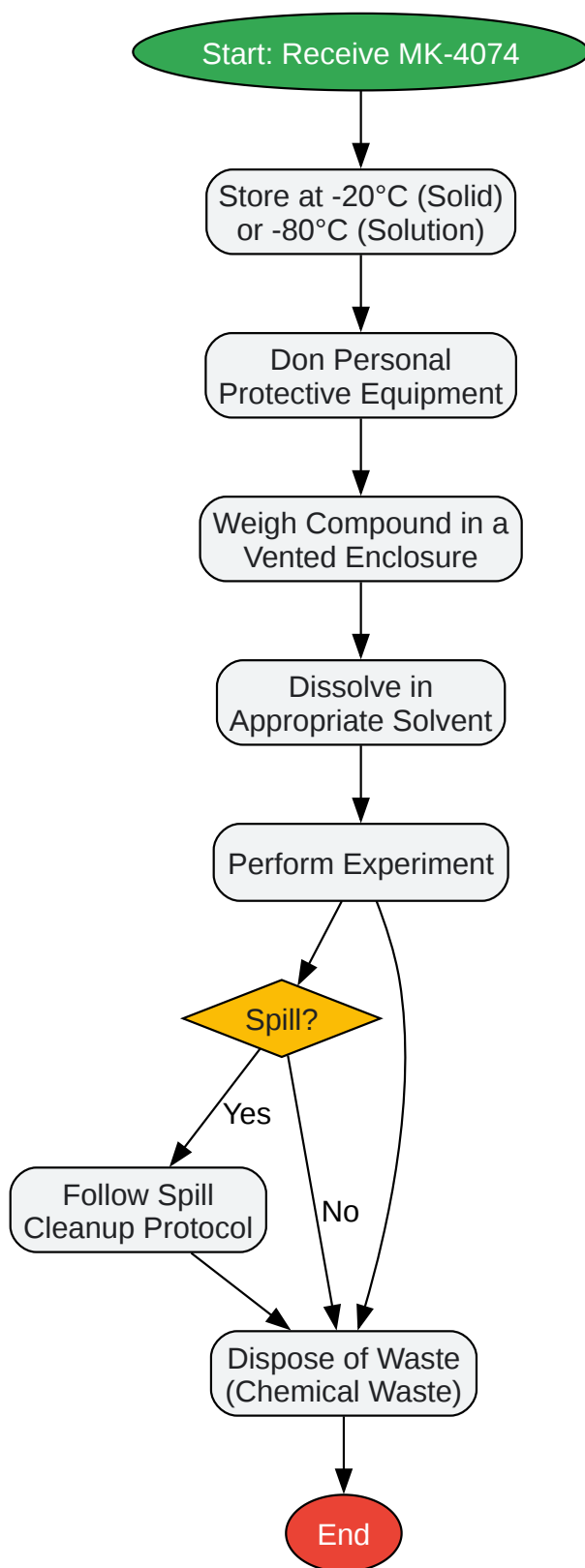


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Caption: **MK-4074** inhibits ACC1 and ACC2, blocking fatty acid synthesis and promoting oxidation.

## Experimental Workflow: Handling MK-4074

The following diagram outlines the standard workflow for handling **MK-4074** in a laboratory setting.



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Caption: A typical workflow for the safe handling and use of **MK-4074** in a research setting.

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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling MK-4074]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10800864#personal-protective-equipment-for-handling-mk-4074]

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